

Application Notes and Protocols for Metabolic Studies Using Radiolabeled Calcitroic Acid

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Compound of Interest

Compound Name: Calcitroic Acid

Cat. No.: B195311

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Introduction

Calcitroic acid is a key terminal metabolite of the vitamin D endocrine system, resulting from the catabolism of $1\alpha,25$ -dihydroxyvitamin D3 (calcitriol), the biologically active form of vitamin D.[1][2] Its formation, primarily mediated by the enzyme CYP24A1, represents a critical step in regulating the circulating levels of calcitriol and maintaining calcium homeostasis.[1] The use of radiolabeled **calcitroic acid** in metabolic studies provides a powerful tool to investigate the pharmacokinetics, tissue distribution, and excretion pathways of this important metabolite. This document provides detailed application notes and protocols for the use of radiolabeled **calcitroic acid** in both in vivo and in vitro metabolic studies.

Data Presentation

Table 1: Properties of Radiolabeled Calcitroic Acid Precursors

Radiolabel	Precursor Compound	Specific Activity	Application	Reference
3H	1 α ,25-dihydroxy-[26,27-3H]vitamin D3	Not Specified	In vivo metabolism studies in mice	[3]
14C	1 α ,25-dihydroxy-[14C]vitamin D3	Not Specified	In vivo metabolism studies in rats	[4]
13C	Calcitroic Acid	Not Specified	Metabolic research	[4]

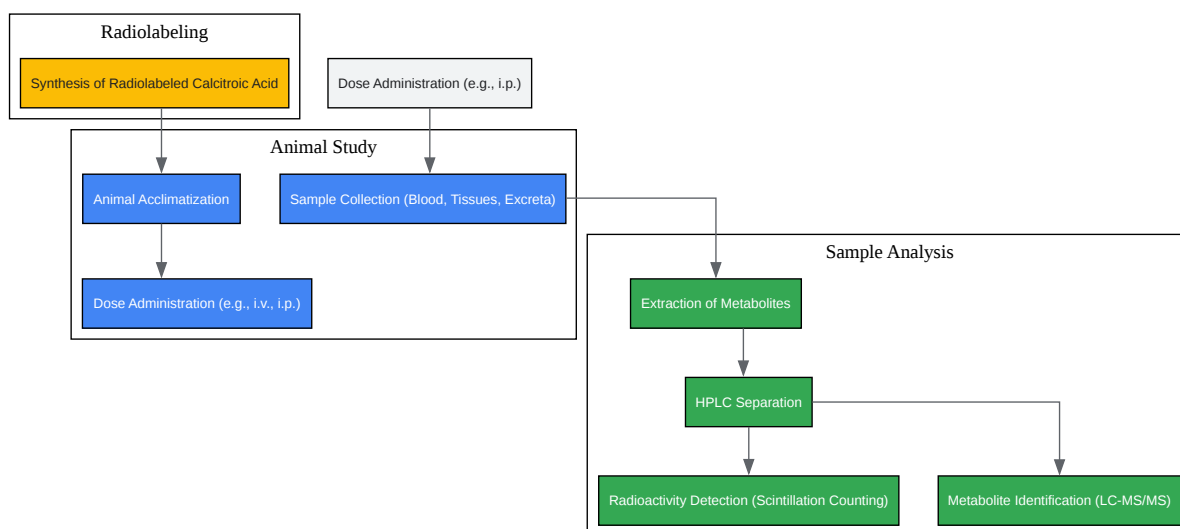
Table 2: Quantitative Data from In Vivo Metabolic Studies

Animal Model	Radiotracer Administered	Dose	Time Point	Major Metabolites Detected	Tissue Distribution	Reference
Wild-Type Mice	1 α ,25-dihydroxy-[26,27- ³ H]vitamin D3	10 μ Ci	3, 6, 12, 24 h	1 α ,24(R),25-trihydroxy-[26,27- ³ H]vitamin D3, 1 α ,25(S),26-trihydroxy-[26,27- ³ H]vitamin D3, (23S,25R)-1 α ,25-dihydroxy-[³ H]vitamin D3-26,23-lactone	Serum	[3]
VDR-Ablated Mice	1 α ,25-dihydroxy-[26,27- ³ H]vitamin D3	10 μ Ci	24 h	Unmetabolized 1 α ,25-dihydroxy-[26,27- ³ H]vitamin D3 (>50%)	Serum	[3]

Rats	1 α ,25-dihydroxy-[14C]vitamin D3 and 1 α ,25-dihydroxy-[3H]vitamin D3	Not Specified	4 h	3H-Calcitroic acid	Liver, Intestine, Bile	[4]
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Signaling Pathways and Experimental Workflows

Vitamin D Metabolic Pathway



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References

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